

Technical Guide: Solubility of 1,3-Dichloro-3-methylbutane in Organic Solvents

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Compound of Interest

Compound Name: 1,3-Dichloro-3-methylbutane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **1,3-dichloro-3-methylbutane** in various organic solvents. Due to a lack of specific quantitative data in publicly available literature, this guide focuses on qualitative solubility information and presents a detailed experimental protocol for researchers to determine precise solubility values.

Core Concepts in Solubility

The solubility of a substance is a quantitative measure of the maximum amount of that substance that can dissolve in a given amount of solvent at a specific temperature and pressure to form a saturated solution. For organic compounds like **1,3-dichloro-3-methylbutane**, a halogenated alkane, the principle of "like dissolves like" is a primary determinant of solubility. This principle suggests that nonpolar or weakly polar solutes will dissolve best in nonpolar or weakly polar solvents, while polar solutes will dissolve best in polar solvents. The intermolecular forces at play, such as London dispersion forces, dipole-dipole interactions, and hydrogen bonding, govern these interactions.

Qualitative Solubility of 1,3-Dichloro-3-methylbutane

Multiple sources indicate that **1,3-dichloro-3-methylbutane** is generally soluble in common organic solvents and insoluble in water.^[1] This is consistent with its molecular structure, which, despite the presence of polar carbon-chlorine bonds, results in an overall molecule with significant nonpolar character.

Quantitative Solubility Data

A thorough search of scientific literature and chemical databases did not yield specific quantitative solubility data (e.g., in g/100 mL or mol/L) for **1,3-dichloro-3-methylbutane** in a range of organic solvents. The following table summarizes the available qualitative information and highlights the absence of precise numerical data.

Solvent Classification	Solvent Name	Qualitative Solubility	Quantitative Solubility (g/100 mL at 25°C)
Polar Protic	Ethanol	Soluble[1]	Data Not Available
Methanol	Expected to be Soluble		Data Not Available
Polar Aprotic	Acetone	Expected to be Soluble	Data Not Available
Dichloromethane	Expected to be Soluble		Data Not Available
Diethyl Ether	Soluble[1]		
Nonpolar	Toluene	Expected to be Soluble	Data Not Available
Hexane	Expected to be Soluble		Data Not Available
Carbon Tetrachloride	Expected to be Soluble		Data Not Available
Aqueous	Water	Insoluble[1]	Data Not Available

Experimental Protocol for Determining Solubility

To address the gap in quantitative data, researchers can employ the following detailed experimental protocol based on the widely accepted "shake-flask" method, followed by quantitative analysis using gas chromatography (GC).

Objective: To determine the solubility of **1,3-dichloro-3-methylbutane** in a selection of organic solvents at a controlled temperature.

Materials:

- **1,3-dichloro-3-methylbutane** (high purity)
- Selected organic solvents (analytical grade)
- Volumetric flasks
- Pipettes
- Glass vials with screw caps and PTFE septa
- Thermostatically controlled shaker or water bath
- Syringes and syringe filters (PTFE, 0.22 µm)
- Gas chromatograph with a flame ionization detector (GC-FID)
- Analytical balance

Procedure:

- Preparation of Standard Solutions:
 - Prepare a series of standard solutions of **1,3-dichloro-3-methylbutane** in each of the selected organic solvents. The concentrations should span the expected solubility range.
 - For each standard, accurately weigh a known amount of **1,3-dichloro-3-methylbutane** and dissolve it in a known volume of the solvent in a volumetric flask.
- Equilibration (Shake-Flask Method):
 - Add an excess amount of **1,3-dichloro-3-methylbutane** to a series of glass vials. "Excess" means that there should be a visible undissolved phase of the solute.
 - To each vial, add a known volume of the respective organic solvent.

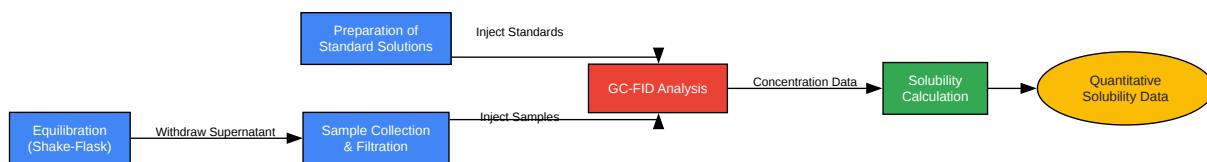
- Securely cap the vials.
- Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25°C).
- Agitate the vials for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). A preliminary time-course study can be conducted to determine the minimum time required to reach a stable concentration.

- Sample Collection and Preparation:
 - After equilibration, allow the vials to stand undisturbed at the controlled temperature for a sufficient time (e.g., 2-4 hours) to allow the undissolved solute to settle.
 - Carefully withdraw an aliquot of the supernatant (the clear, saturated solution) using a syringe.
 - Immediately filter the aliquot through a syringe filter into a clean vial to remove any remaining undissolved micro-droplets.
 - Dilute the filtered saturated solution with the same solvent to a concentration that falls within the calibration range of the standard solutions. The dilution factor must be accurately recorded.
- Quantitative Analysis (Gas Chromatography):
 - Analyze the prepared standard solutions and the diluted saturated solutions using GC-FID.
 - Establish a calibration curve by plotting the peak area from the GC analysis of the standard solutions against their known concentrations.
 - Determine the concentration of **1,3-dichloro-3-methylbutane** in the diluted saturated samples by interpolating their peak areas on the calibration curve.
- Calculation of Solubility:

- Calculate the concentration of the saturated solution by multiplying the concentration determined from the calibration curve by the dilution factor.
- Express the solubility in appropriate units, such as g/100 mL or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of the solubility of **1,3-dichloro-3-methylbutane**.



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Caption: Experimental workflow for determining the solubility of **1,3-dichloro-3-methylbutane**.

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References

- 1. 1,3-DICHLORO-3-METHYLBUTANE [chembk.com]
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